

2-Coumaranone proper disposal procedures

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Compound of Interest

Compound Name: 2-Coumaranone

Cat. No.: B042568

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Proper handling and disposal of chemical waste are paramount for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the proper disposal of **2-Coumaranone** (CAS 553-86-6), designed for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for regulatory compliance and responsible chemical management.

Hazard Assessment and Classification

Before disposal, it is crucial to understand the hazards associated with **2-Coumaranone**. It is classified as a substance that causes skin and serious eye irritation and may cause an allergic skin reaction.^{[1][2]} While its toxicological properties have not been fully investigated, it should be handled as a hazardous chemical.^{[3][4]}

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous under US EPA guidelines (40 CFR Parts 261.3) and must also consult state and local regulations for complete and accurate classification.^{[3][4]} Although not specifically listed as a RCRA P-Series or U-Series waste, its hazardous characteristics necessitate that it be disposed of through a licensed hazardous waste program.^[3]

Quantitative Data and Chemical Properties

A summary of the key physical and chemical properties of **2-Coumaranone** is provided below. This information is critical for safe handling and for determining appropriate storage and disposal methods.

Property	Value
CAS Number	553-86-6
Molecular Formula	C ₈ H ₆ O ₂
Molecular Weight	134.13 g/mol
Appearance	Light orange solid/powder
Melting Point	49 - 51 °C[1][5]
Boiling Point	248 - 250 °C[1][5]
Flash Point	125 °C (257 °F)[1][5]
Water Solubility	3.8 g/L (at 30 °C)[1][5]
Storage Class	11 - Combustible Solids[1]
Water Hazard Class	WGK 3 (severe hazard to water)[1]

Personal Protective Equipment (PPE)

When handling **2-Coumaranone** waste, appropriate personal protective equipment must be worn. This includes:

- Eye Protection: Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations.[3][4]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[3]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.[3]

Step-by-Step Disposal Protocol

Disposal of **2-Coumaranone** must be managed through your institution's Environmental Health and Safety (EHS) department or equivalent hazardous waste program.[6] Do not dispose of **2-Coumaranone** in the regular trash or down the sanitary sewer.[6][7]

Experimental Protocol: Waste Segregation and Collection

- Designate a Waste Container:
 - Select a container that is in good condition, compatible with **2-Coumaranone**, and has a leak-proof, screw-on cap.[8][9] Plastic containers are often preferred to glass to minimize the risk of breakage.[6]
 - The container must be clearly designated for **2-Coumaranone** waste.
- Collect Waste:
 - Solid Waste: Carefully transfer solid **2-Coumaranone** or material from a spill cleanup into the designated hazardous waste container.[3] Avoid generating dust.[3]
 - Contaminated Lab Trash: Items such as gloves, bench paper, and wipes contaminated with **2-Coumaranone** are also considered hazardous waste. These items should be double-bagged in clear plastic bags, sealed, and tagged for disposal.[8]
 - Solutions: Liquid waste containing **2-Coumaranone** should be collected in a sealable, compatible container.
- Label the Container Immediately:
 - As soon as waste is added, affix a "Hazardous Waste" tag provided by your EHS department.[6][10]
 - The label must be filled out completely and legibly.[6] Information required typically includes:
 - The words "Hazardous Waste".[6]
 - Full common chemical name: "**2-Coumaranone**" (do not use abbreviations or chemical formulas).[6]
 - For mixtures, list all chemical components and their approximate percentages.[6]

- Accumulation start date (the date the first drop of waste was added).
- The name and contact information of the Principal Investigator or responsible person.[6]
- The specific location (building and room number).[6]
- Indication of the material's hazards (e.g., irritant, sensitizer).[6]
- Store Waste Properly:
 - Keep the waste container securely closed at all times, except when adding waste.[8]
 - Store the container in a designated and well-ventilated satellite accumulation area.
 - Use secondary containment, such as a lab tray or dishpan, to capture any potential leaks and to segregate incompatible wastes.[8]
 - Store away from incompatible materials, particularly strong oxidizing agents.[3]
- Arrange for Disposal:
 - Once the container is full or has reached the storage time limit (typically 90 days), contact your institution's EHS department to request a hazardous waste collection.[8]

Experimental Protocol: Empty Container Disposal

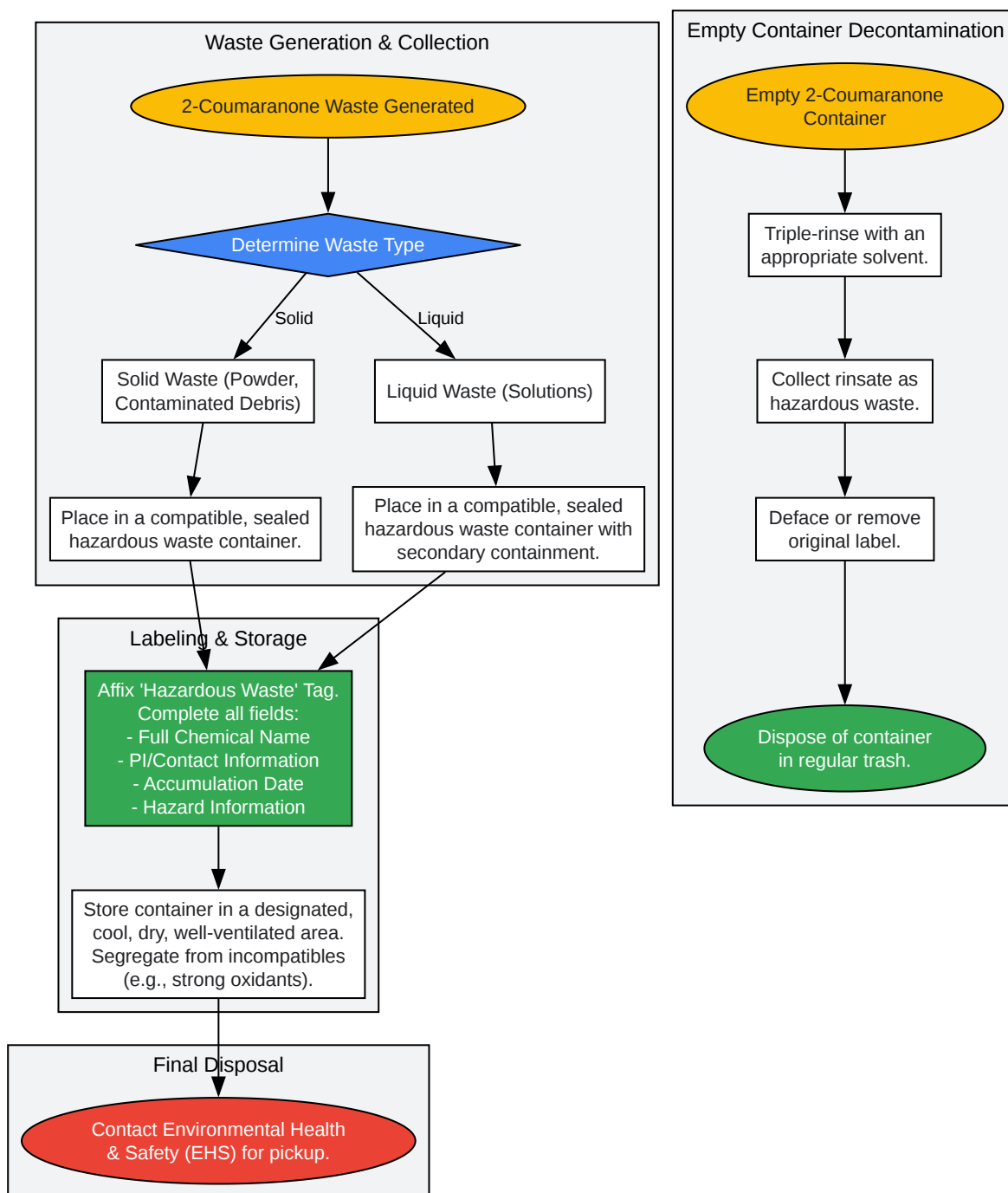
Original containers of **2-Coumaranone** must be properly decontaminated before being disposed of as regular trash.

- Triple-Rinse: Rinse the empty container three times with a suitable solvent (e.g., water or another solvent capable of removing the chemical).[9]
- Collect Rinsate: The solvent rinsate from this process is considered hazardous waste and must be collected in a properly labeled hazardous waste container for disposal.[9][10]
- Deface Label: Completely remove or deface the original manufacturer's label on the empty container.[10]

- Final Disposal: Once triple-rinsed and with the label removed, the container can typically be disposed of in the regular trash.[\[9\]](#)[\[10\]](#)

Visualization of Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Coumaranone** waste.



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Phone: (601) 213-4426

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